

Navigating the Disposal of Meridine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Meridine**

Cat. No.: **B159762**

[Get Quote](#)

The proper disposal of chemical compounds is a critical aspect of laboratory safety and environmental responsibility. When it comes to a substance identified as "**Meridine**," it is crucial to first distinguish between two separate products that share this name to ensure correct handling and disposal procedures are followed. For researchers and scientists, "**Meridine**" most likely refers to the chemical compound with CAS number 129722-90-3. However, "MERIDIAN®" is also the brand name for a line of pesticide products containing Thiamethoxam. This guide provides detailed disposal procedures for both substances, tailored for a scientific audience.

Proper Disposal of Meridine (Chemical Compound, CAS 129722-90-3)

Meridine, in the context of chemical research, is a nitrogen-containing heterocyclic organic compound.^[1] While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions is not readily available, the following procedures are based on best practices for the disposal of hazardous laboratory chemicals. A full risk assessment should be conducted before handling this compound.

Chemical and Physical Properties of **Meridine**:

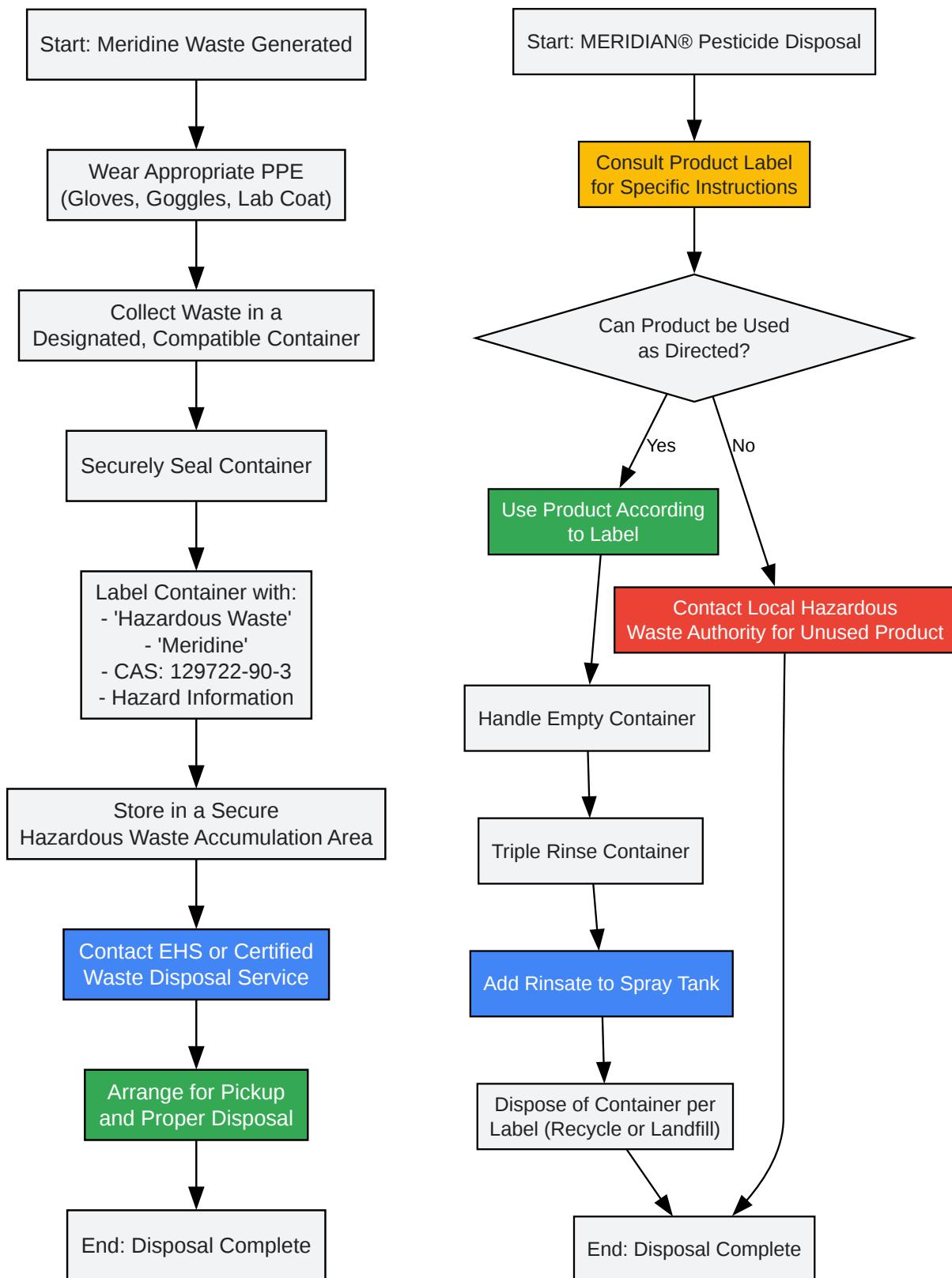
Property	Value
Molecular Formula	<chem>C18H9N3O2</chem> ^[1]
Molecular Weight	299.3 g/mol ^[1]
Boiling Point	633°C at 760 mmHg ^[2]
Flash Point	336.6°C ^[2]
Density	1.56 g/cm ³ ^[2]
Appearance	Data not available

Step-by-Step Disposal Protocol for Laboratory-Grade **Meridine**:

- Personal Protective Equipment (PPE): Before handling **Meridine**, ensure appropriate PPE is worn, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
- Waste Collection:
 - Collect waste **Meridine**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated, leak-proof, and chemically compatible hazardous waste container.
 - Do not mix **Meridine** waste with other waste streams unless compatibility has been confirmed.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**Meridine**," its CAS number (129722-90-3), and an indication of the hazards (e.g., "Toxic," "Handle with Care").
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.
- Never dispose of **Meridine** down the drain or in regular trash.

Experimental Workflow for **Meridine** Disposal:

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Meridine | C18H9N3O2 | CID 72473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 129722-90-3,Meridine | lookchem [lookchem.com]
- To cite this document: BenchChem. [Navigating the Disposal of Meridine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159762#meridine-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com